

Technical Specifications of Tridecanoic acid-d9

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Compound Focus: Tridecanoic acid-d9

Cat. No.: S12888884

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The table below consolidates the quantitative data available for **Tridecanoic acid-d9**.

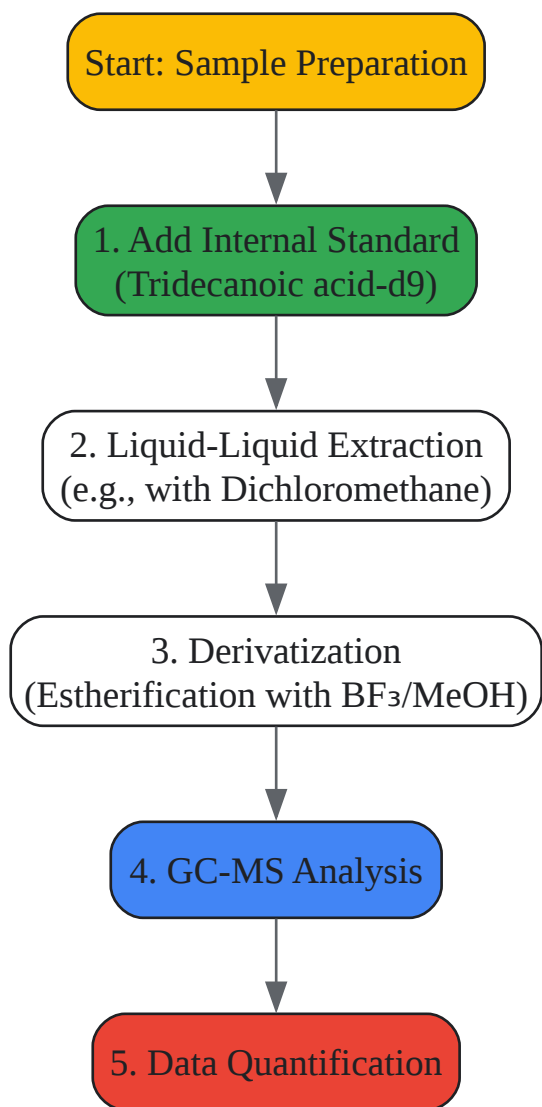
Parameter	Specification
Molecular Formula	$C_{13}H_{17}D_9O_2$ [1]
Average Molecular Weight	223.40 g/mol [1] [2]
Isotopic Enrichment	98 atom % D [2]
Deuterium Position	10,10,11,11,12,12,13,13,13-d ₉ (on the last 4 carbon atoms of the chain) [1] [2]
Chemical Purity	Not explicitly stated for isotopic purity analysis. (One source mentions a chemical purity of 99.13% for the non-deuterated compound) [3].
Storage	Store at room temperature [2].

Analytical Application & Workflow

Tridecanoic acid-d9 is primarily used as an **internal standard** in quantitative analysis. Its deuterated structure mimics the analytical behavior of natural fatty acids while providing a distinct mass signature in techniques like **Gas Chromatography-Mass Spectrometry (GC-MS)** and **Liquid Chromatography-Mass**

Spectrometry (LC-MS), which allows for precise measurement of target compounds in complex mixtures [1] [4].

The following workflow outlines a general GC-MS method for fatty acid analysis that incorporates **Tridecanoic acid-d9** as a surrogate standard, based on applications of its non-deuterated form [4].



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*General analytical workflow using **Tridecanoic acid-d9** as an internal standard.*

Biological Context & Research Use

Beyond its analytical applications, the non-deuterated Tridecanoic acid (C13:0) has reported biological activity. It is classified as a saturated fatty acid and is found in various foods like coconut and nutmeg [3]. One key area of research involves its potential antimicrobial properties.

- **Mechanism of Action:** Tridecanoic acid has been identified as an **antipersister and antibiofilm agent** [1].
- **Biological Target:** It has been shown to **inhibit *Escherichia coli* persistence and biofilm formation** [1]. This suggests it may interfere with bacterial defense mechanisms that make them resistant to antibiotics.

Experimental Considerations

When working with **Tridecanoic acid-d9** for research, keep the following in mind:

- **Purpose as a Tracer:** The compound is explicitly intended for use as a **tracer or internal standard** in quantitative analytical techniques like NMR, GC-MS, and LC-MS [1].
- **Stability:** The compound is described as stable if stored under the recommended conditions. However, it is advised to **re-analyze the chemical purity after three years** before use [2].
- **Handling:** While one source classifies it as **non-hazardous for transport** [2], standard safe laboratory practices for handling chemicals should always be followed.

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References

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2. Tridecanoic-10,10,11,11,12,12,13,13,13-d9 Acid [cdnisotopes.com]
3. Tridecanoic acid | Mechanism | Concentration [selleckchem.com]
4. Application of tridecanoic acid in analytical method [chemicalbook.com]

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d9-isotopic-purity]

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